

# Quantitative Analysis of Benzofenap in Soil Using HPLC-MS/MS

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## Compound of Interest

Compound Name: **Benzofenap**

Cat. No.: **B1666592**

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## Abstract

This application note details a robust and sensitive method for the quantitative analysis of the herbicide **Benzofenap** in soil matrices using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The protocol outlines a comprehensive workflow, including sample extraction, cleanup, and optimized instrumental analysis. The method has been validated to demonstrate high accuracy, precision, and a low limit of quantification, making it suitable for environmental monitoring and regulatory compliance.

## Introduction

**Benzofenap** is a selective herbicide used for the control of various broadleaf weeds. Its persistence and potential mobility in soil necessitate sensitive and specific analytical methods for monitoring its presence in the environment. Liquid chromatography coupled to tandem mass spectrometry (LC-MS/MS) offers excellent selectivity and sensitivity for the trace-level quantification of pesticides in complex matrices like soil. This application note provides a complete protocol for the extraction, chromatographic separation, and mass spectrometric detection of **Benzofenap**.

## Experimental Protocol

### Sample Preparation (Soil Matrix)

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction of **Benzofenap** from soil.

Materials:

- Homogenized soil sample
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate ( $MgSO_4$ ), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- Centrifuge capable of  $\geq 4000$  rpm
- Vortex mixer

Procedure:

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Vortex vigorously for 1 minute to ensure thorough mixing.
- Add 4 g of anhydrous  $MgSO_4$  and 1 g of NaCl to the tube.
- Immediately cap and vortex for another 1 minute.
- Centrifuge the tube at 4000 rpm for 5 minutes.
- Transfer the acetonitrile supernatant (upper layer) to a clean tube containing 150 mg of PSA and 50 mg of C18 sorbent for dispersive solid-phase extraction (dSPE) cleanup.

- Vortex for 30 seconds.
- Centrifuge at 4000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for HPLC-MS/MS analysis.

## HPLC-MS/MS Instrumentation and Conditions

### Instrumentation:

- HPLC system with a binary pump and autosampler
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

HPLC Conditions: | Parameter | Value | | :--- | :--- | | Column | C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm) | | Mobile Phase A | Water with 0.1% formic acid | | Mobile Phase B | Acetonitrile with 0.1% formic acid | | Flow Rate | 0.3 mL/min | | Injection Volume | 5 µL | | Column Temperature | 40 °C | | Gradient Program | Time (min) | %B | | 0.0 | 10 | | 1.0 | 10 | | 8.0 | 95 | | 10.0 | 95 | | 10.1 | 10 | | 12.0 | 10 |

### MS/MS Conditions:

| Parameter               | Value  |
|-------------------------|--|
| Ionization Mode         | <b>Electrospray Ionization (ESI), Positive</b> |
| Capillary Voltage       | 3.5 kV   |
| Source Temperature      | 150 °C   |
| Desolvation Temperature | 400 °C   |
| Desolvation Gas Flow    | 800 L/hr                                       |
| Cone Gas Flow           | 50 L/hr  |
| Collision Gas           | Argon  |

| Acquisition Mode | Multiple Reaction Monitoring (MRM) |

MRM Transitions for **Benzofenap**:

| Analyte                        | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (s) | Collision Energy (eV) |
|--------------------------------|---------------------|-------------------|----------------|-----------------------|
| <b>Benzofenap (Quantifier)</b> | 431.1               | 105.0             | 0.050          | 25                    |

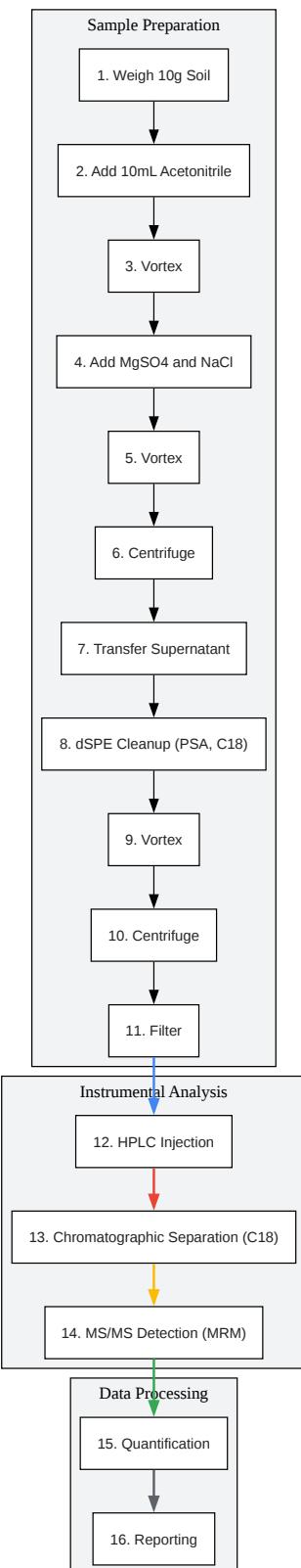
| Benzofenap (Qualifier) | 431.1 | 119.0 | 0.050 | 20 |

## Data Presentation

The quantitative performance of the method was evaluated through a validation study. The results for linearity, accuracy (recovery), precision (repeatability), and sensitivity (LOD and LOQ) are summarized in the following table.

| Validation Parameter                      | Result        |
|---|---------------|
| Linearity Range                           | 1 - 100 µg/kg |
| Correlation Coefficient (r <sup>2</sup> ) | > 0.995       |
| Accuracy (Recovery at 10 µg/kg)           | 92.5%         |
| Precision (RSD <sub>r</sub> at 10 µg/kg)  | 4.8%          |
| Limit of Detection (LOD)                  | 0.3 µg/kg     |
| Limit of Quantification (LOQ)             | 1.0 µg/kg     |

## Visualization of Experimental Workflow



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Caption: Workflow for **Benzofenap** analysis.

## Conclusion

The HPLC-MS/MS method described in this application note provides a reliable and sensitive approach for the quantitative determination of **Benzofenap** in soil samples. The sample preparation protocol is straightforward and effective, while the instrumental analysis offers high selectivity and low detection limits. This method is well-suited for routine monitoring of **Benzofenap** residues in environmental soil samples.

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